Scale-Up Support Center: 6-Iodo-1-hexyne Synthesis

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Compound of Interest	
Compound Name:	*5-Hexyn-1-ol, 6-iodo-*
CAS No.:	*106335-92-6*
Cat. No.:	*B14337295*

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Ticket ID: #SC-6I1H-001
Status: Active Support
Assigned Specialist: Senior Application Scientist, Process Chemistry Division
Executive Summary & Physical Data Dashboard

User Query:How do I safely scale up the synthesis of 6-iodo-1-hexyne from gram to multigram/kilogram scale?

Specialist Response: Scaling up 6-iodo-1-hexyne requires moving from "flask chemistry" to "process chemistry." The primary challenges are thermal management during the Finkelstein exchange and stability preservation during purification. Unlike simple alkyl halides, the terminal alkyne moiety introduces a risk of polymerization if heated excessively, and the iodide is light-sensitive.

The most robust route for scale-up is the Finkelstein Reaction (Halogen Exchange) using 6-chloro-1-hexyne. It is preferred over the iodination of 5-hexyn-1-ol via sulfonate esters due to

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higher atom economy and easier purification.

Target Molecule Data Sheet

Property	Value	Critical Scale-Up Note
CAS Number	2468-56-6	Use for inventory tracking.
Molecular Weight	208.04 g/mol	Essential for stoichiometry calculations.
Boiling Point	~65–70 °C @ 5 mmHg	Do not exceed 80 °C bath temp. Decomposition risk increases significantly above 100 °C.
Density	1.579 g/mL	High density; phases will be inverted compared to common organic extractions (organic layer on bottom).
Appearance	Colorless to pale pink liquid	Yellow/Brown indicates free iodine ( ) formation.[1]
Storage	2–8 °C, Dark, Cu wire	Store over activated copper to scavenge free iodine.

Core Protocol: The Finkelstein Scale-Up

Methodology: Nucleophilic substitution ( ) of chloride with iodide driven by the precipitation of NaCl.

Reagents & Setup

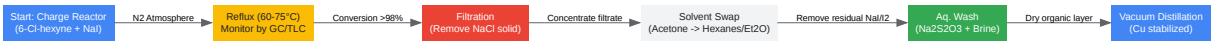
- Substrate: 6-Chloro-1-hexyne (1.0 equiv).
- Reagent: Sodium Iodide (NaI) (1.5 – 2.0 equiv). Note: Excess NaI drives the equilibrium.
- Solvent: Acetone (Technical Grade) or 2-Butanone (MEK).

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- Scale Tip: MEK (bp 80°C) allows for higher reaction temperatures than acetone (bp 56°C), reducing reaction time from 24h to <8h.

- Catalyst (Optional): 18-Crown-6 (0.05 equiv) can accelerate the reaction but complicates purification. Avoid for initial scale-up.

Step-by-Step Process Workflow



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Figure 1: Process flow for the synthesis of 6-iodo-1-hexyne.

Detailed Procedure (100g Scale Example)

- Charging: To a 2L 3-neck flask equipped with a mechanical stirrer (magnetic stirring fails at this scale due to salt precipitation), reflux condenser, and internal temperature probe, add NaI (1.5 equiv).

- Solvation: Add Acetone (10 mL/g of substrate). Stir until mostly dissolved.

  - Critical: NaI is hygroscopic. If the NaI is wet, the reaction will stall. Dry NaI in an oven at 110°C overnight if unsure.

- Addition: Add 6-chloro-1-hexyne (1.0 equiv) in one portion.

- Reaction: Heat to reflux (~60°C internal). The solution will turn yellow, and a white precipitate (NaCl) will form immediately.

  - Monitoring: Check via GC-MS or TLC (Hexanes:EtOAc 95:5). Chloride (

) converts to Iodide (

). Note: They run very close; GC is preferred.

- Workup (The "Solvent Swap"):

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- Cool to room temperature.
- Filter off the NaCl solids. Do not wash with water yet (Acetone/Water mix is hard to extract).
- Concentrate the filtrate on a rotary evaporator to remove most acetone.
- Redissolve the residue in Hexanes or Diethyl Ether.

- Washing:
  - Wash 1: 10% Aqueous Sodium Thiosulfate (

). Purpose: Reduces brown

    back to colorless iodide.
  - Wash 2: Water.
  - Wash 3: Brine.
- Drying: Dry over anhydrous

  , filter, and concentrate.
- Purification: Vacuum distillation (see Section 3).[2]

Critical Operations: Purification & Stabilization

This is the most hazardous step. Alkyl iodides can degrade during distillation, releasing iodine which catalyzes further decomposition.

The Copper Stabilization Technique

You must add copper during distillation and storage.

- Mechanism:

  (Insoluble).[1]

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- Protocol: Add chopped, bright copper wire (sanded to remove oxide) into the distillation flask.
- Result: Prevents the distillate from turning purple/brown.

Distillation Parameters

- Vacuum: High vacuum is essential (<10 mmHg).
- Bath Temperature: Start at 40°C, ramp slowly. Never exceed 85°C.
- Collection: Collect the fraction boiling at ~65-70°C (at 5 mmHg).
- Receiver: Pre-cool the receiving flask to 0°C to prevent evaporation of the product.

Troubleshooting Center (FAQ)

Q1: My reaction mixture turned dark brown/purple during reflux. Is it ruined?

- Diagnosis: No. This is free iodine (

) liberated by light or trace oxidation.
- Fix: Continue the reaction. During the workup, the Sodium Thiosulfate (

) wash is specifically designed to reduce

  (purple) to

  (colorless). If the organic layer remains pink after washing, repeat the thiosulfate wash.

Q2: The reaction has stalled at 60% conversion after 24 hours.

- Diagnosis: Likely water contamination. The Finkelstein reaction is an equilibrium.

  is less soluble in acetone than

  , driving the reaction forward. Water solubilizes NaCl, allowing

  to attack the product and reverse the reaction.
- Fix:

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- Add an additional 0.5 equiv of dry NaI.
- Add 3Å Molecular Sieves to the reaction pot (if mechanical stirring allows).
- Switch solvent to MEK (2-Butanone) and increase temp to 75°C.

Q3: During distillation, the liquid is bumping violently.

- Diagnosis: 6-iodo-1-hexyne has a high density and surface tension, leading to superheating.
- Fix:
  - Use a vigorous magnetic stir bar in the distillation pot (do not rely on boiling chips alone).
  - Use a Cowling receiver or "pig" to swap fractions without breaking vacuum.

Q4: My yield is low (<50%). Where did I lose it?

- Diagnosis: Usually lost during the filtration of NaCl. The product cake retains a significant amount of product.
- Fix: Thoroughly wash the NaCl filter cake with fresh acetone before discarding it. Combine this wash with the main filtrate.

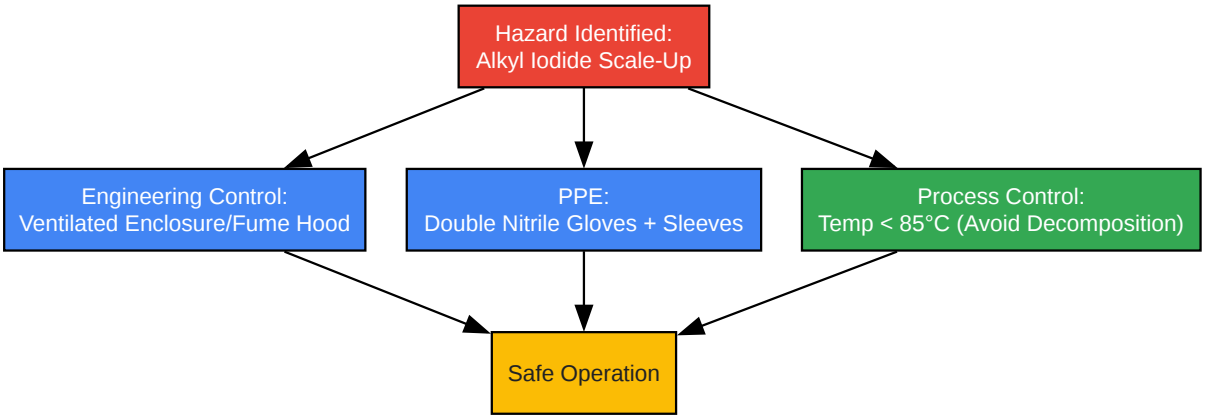
Safety & Engineering Controls

Hazard Identification

- Alkylating Agent: 6-iodo-1-hexyne is a potent alkylating agent.[3] It can alkylate DNA. Treat as a potential mutagen/carcinogen.
- Vesicant: Direct contact can cause severe blistering.
- Lachrymator: Vapors may irritate eyes and respiratory tract.

Scale-Up Logic Diagram

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Figure 2: Safety hierarchy for handling alkyl iodides.

References

- Preparation of 6-Iodo-1-hexene (Analogous Protocol)
  - Bailey, W. F.; Luderer, M. R.; Mealy, M. J.; Punzalan, E. R. "6-Iodo-1-hexene."[4] Organic Syntheses2005, 81, 121.
  - Note: This procedure details the sulfonate-to-iodide route and rigorous purification steps applicable to the hexyne deriv
- General Finkelstein Reaction Conditions: Smith, M. B.; March, J. March's Advanced Organic Chemistry, 6th ed.; Wiley: New York, 2007; pp 580-582.
- Physical Properties & Safety Data
  - Sigma-Aldrich Product Sheet: 6-Iodo-1-hexyne (CAS 2468-56-6).[3]
- Stabilization of Alkyl Iodides
  - BenchChem Application Note: "The Role of Copper Stabilizer in 1-Iodohexane Reactions."
  - Note: Explains the mechanism of copper scavenging free iodine radicals.
  - (General Reference)

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